

Introduction: The Strategic Importance of the Indoline Scaffold

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Compound of Interest

Compound Name: *4-Methoxyindoline hydrochloride*

Cat. No.: B1463134

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In the landscape of modern medicinal chemistry, the indoline scaffold represents a "privileged structure"—a molecular framework that is recurrently found in a multitude of biologically active compounds. Its rigid, bicyclic nature provides a well-defined three-dimensional orientation for appended functional groups, facilitating precise interactions with biological targets such as enzymes and receptors. **4-Methoxyindoline hydrochloride** (CAS No: 90609-70-4) is a crucial derivative of this scaffold, valued by researchers and drug development professionals as a versatile building block.^{[1][2]}

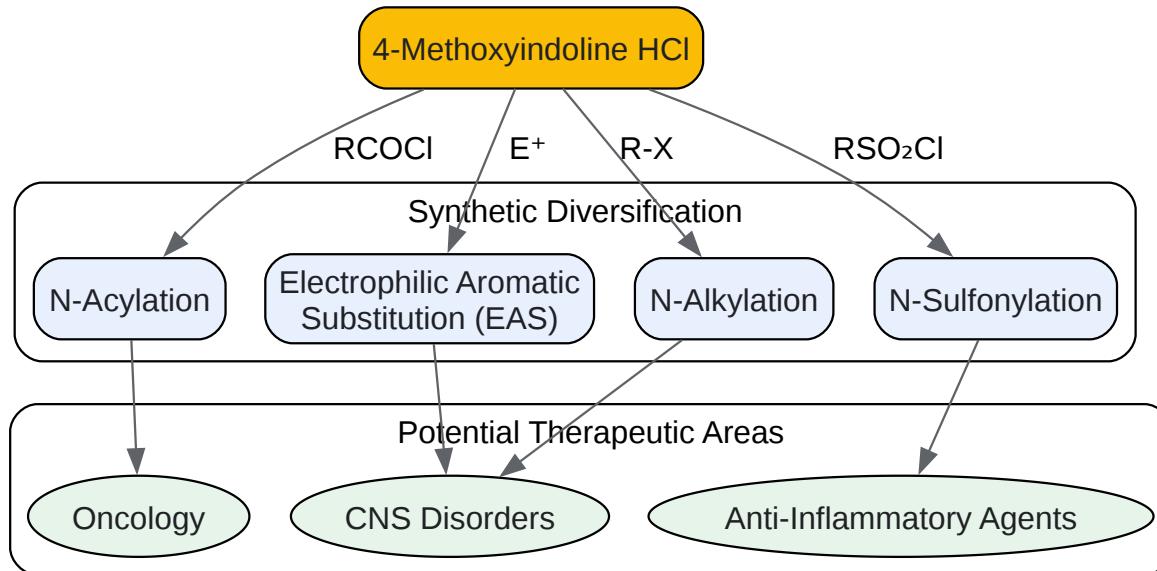
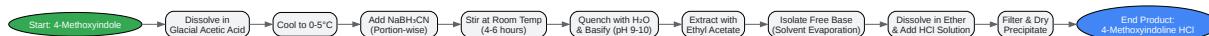
The strategic placement of a methoxy group at the 4-position significantly influences the electronic properties of the aromatic ring, while the hydrochloride salt form enhances aqueous solubility and stability, making it highly amenable to a wide range of synthetic transformations and biological assays.^{[1][2]} This guide serves as a technical resource, consolidating the core physicochemical properties, synthesis methodologies, applications, and handling protocols for **4-Methoxyindoline hydrochloride**, providing a foundation for its effective utilization in research and development.

Physicochemical and Structural Characteristics

A precise understanding of a compound's properties is the bedrock of its application. **4-Methoxyindoline hydrochloride** is an off-white to tan crystalline powder.^{[1][3]} Its key identifiers and properties are summarized below. The hydrochloride salt form is critical for improving the compound's handling and solubility profile compared to its free base, a common strategy in pharmaceutical development to enhance bioavailability.^[2]

Property	Value	Source(s)
CAS Number	90609-70-4	[1] [2] [3] [4]
IUPAC Name	4-methoxy-2,3-dihydro-1H-indole;hydrochloride	[2] [5]
Synonyms	4-Methoxy-2,3-dihydro-1H-indole HCl	[3]
Molecular Formula	C ₉ H ₁₂ ClNO	[2] [3] [4]
Molecular Weight	185.65 g/mol	[2] [3] [4]
Appearance	Off-white to tan crystalline powder	[1] [3]
Canonical SMILES	COC1=CC=CC2=C1CCN2.Cl	[2] [3] [4]
InChI Key	GCXLPTAZQUESGK-UHFFFAOYSA-N	[2] [3]
Storage	Store at 0-8 °C, in a cool, dry place under an inert atmosphere	[1] [2] [5]

Structural Diagram:



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